

Understanding the Lewis Acidity of Diphenylborinic Acid: A Technical Guide

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Compound of Interest

Compound Name: *Diphenylborinic acid*

CAS No.: 2622-89-1

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Abstract

Diphenylborinic acid (Ph_2BOH) is a versatile organoboron compound recognized for its utility as a catalyst in a variety of organic transformations, most notably in the regioselective functionalization of diols.^{[1][2]} Its efficacy in these applications is fundamentally governed by the Lewis acidic nature of its boron center. This technical guide provides a comprehensive overview of the principles and methodologies used to characterize the Lewis acidity of **diphenylborinic acid**. While direct, experimentally determined quantitative values for **diphenylborinic acid** are not widely reported in the literature, this guide details the established experimental and computational protocols for their determination. Furthermore, it presents relevant data from closely related compounds to offer a robust framework for understanding and predicting the reactivity of **diphenylborinic acid**.

Introduction to Lewis Acidity of Borinic Acids

Borinic acids, with the general formula R_2BOH , are organoboron compounds characterized by a boron atom bonded to two organic substituents and one hydroxyl group. The boron atom in

its neutral, trigonal planar state possesses a vacant p-orbital, rendering it electron-deficient and capable of accepting a pair of electrons from a Lewis base. This electron-accepting ability defines its Lewis acidity.^[3] The strength of this acidity is a critical parameter that dictates the compound's reactivity and its ability to act as a catalyst.^[4]

The Lewis acidity of **diphenylborinic acid** is central to its catalytic role, where it reversibly forms a tetracoordinate borinate complex with nucleophiles like diols, thereby activating them for subsequent reactions.^{[1][5]}

Quantitative Measures of Lewis Acidity

Several experimental and computational methods are employed to quantify the Lewis acidity of organoboron compounds. The most common metrics include the acid dissociation constant (pKa), the Gutmann-Beckett Acceptor Number (AN), and the computationally derived Fluoride Ion Affinity (FIA).

While specific experimental data for **diphenylborinic acid** is scarce, the following table summarizes the types of quantitative data used to assess Lewis acidity and provides context with values for related boronic acids.

Parameter	Method	Description	Phenylboronic Acid (PhB(OH) ₂)	Diphenylborinic Acid (Ph ₂ BOH)
pKa	Potentiometric or Spectrophotometric Titration	Measures the equilibrium with hydroxide in aqueous solution. A lower pKa indicates stronger Lewis acidity.	8.68 - 9.61[6]	Data not available (Predicted pKa of its ethanolamine ester is ~8.03)[7]
Acceptor Number (AN)	Gutmann-Beckett Method (³¹ P NMR)	Measures the interaction with a Lewis base probe (TEPO) in a non-coordinating solvent. A higher AN indicates stronger Lewis acidity.	Data not available	Data not available
Fluoride Ion Affinity (FIA)	Computational (DFT, etc.)	The calculated negative enthalpy for the gas-phase reaction with a fluoride ion. A higher FIA indicates stronger Lewis acidity.	Data not available	Data not available

Experimental Protocols for Determining Lewis Acidity

Determination of pKa by UV-Vis Spectrophotometric Titration

This method is applicable when the acidic and basic forms of the borinic acid exhibit different UV-Vis absorbance spectra. The absorbance of a **diphenylborinic acid** solution is measured across a range of pH values.

Principle: The equilibrium between the neutral trigonal **diphenylborinic acid** and its anionic tetrahedral boronate adduct with hydroxide is monitored by changes in UV absorbance. The pKa is the pH at which the concentrations of these two species are equal, corresponding to the inflection point of the absorbance vs. pH curve.

Protocol:

- **Stock Solution Preparation:** Prepare a stock solution of **diphenylborinic acid** in a suitable organic solvent (e.g., DMSO or methanol) to ensure solubility.
- **Buffer Preparation:** Prepare a series of buffer solutions with constant ionic strength (e.g., 0.1 M KCl) covering a pH range from approximately 2 pH units below to 2 pH units above the expected pKa.
- **Sample Preparation:** In a set of quartz cuvettes or a UV-transparent microplate, add a fixed volume of each buffer solution. Add a small, constant volume of the **diphenylborinic acid** stock solution to each well. Include buffer blanks.
- **Spectra Acquisition:** Measure the UV-Vis spectrum (e.g., 220-400 nm) for each sample.
- **Data Analysis:** a. Identify a wavelength with the maximum absorbance difference between the fully protonated (low pH) and deprotonated (high pH) forms. b. Plot the absorbance at this wavelength against the pH. c. Fit the data to a sigmoidal curve. The pH at the inflection point of the curve corresponds to the pKa.^{[8][9]}

Determination of Acceptor Number (AN) by the Gutmann-Beckett Method

This method provides a measure of Lewis acidity in non-aqueous, weakly coordinating solvents.^{[10][11]}

Principle: The Lewis acid is allowed to interact with a probe Lewis base, triethylphosphine oxide (TEPO). The interaction with the Lewis acidic boron center of **diphenylborinic acid** causes a deshielding of the phosphorus nucleus in TEPO, resulting in a downfield shift ($\Delta\delta$) in the ^{31}P NMR spectrum. The magnitude of this shift is proportional to the Lewis acidity.^[10]

Protocol:

- Sample Preparation: a. Prepare a standard solution of triethylphosphine oxide (TEPO) in a dry, weakly coordinating solvent (e.g., CD_2Cl_2 or C_6D_6). b. Acquire a ^{31}P NMR spectrum of this TEPO solution to determine the chemical shift of the free probe (δ_{free}). c. Prepare a solution of **diphenylborinic acid** in the same solvent. d. Add a molar equivalent of TEPO to the **diphenylborinic acid** solution.
- NMR Acquisition: Acquire the ^{31}P NMR spectrum of the **diphenylborinic acid**-TEPO mixture to determine the chemical shift of the complexed probe (δ_{complex}).
- Data Analysis: a. Calculate the change in chemical shift: $\Delta\delta = \delta_{\text{complex}} - \delta_{\text{free}}$. b. The Acceptor Number (AN) can be calculated using the formula established by Gutmann: $\text{AN} = 2.21 \times (\delta_{\text{sample}} - 41.0)$, where δ_{sample} is the chemical shift of TEPO in the presence of the Lewis acid and 41.0 ppm is the chemical shift of TEPO in the non-coordinating solvent hexane.^[10]

Computational Determination of Fluoride Ion Affinity (FIA)

FIA is a theoretical measure of the intrinsic Lewis acidity of a molecule in the gas phase.^[12]^[13]

Principle: The FIA is defined as the negative of the enthalpy change ($-\Delta H$) for the reaction of the Lewis acid with a fluoride ion. It is typically calculated using quantum chemical methods like Density Functional Theory (DFT). A more positive FIA value indicates a stronger Lewis acid.^[14]^[15]

Methodology:

- Structure Optimization: The geometries of **diphenylborinic acid** (Ph_2BOH) and its fluoride adduct ($[\text{Ph}_2\text{B}(\text{F})\text{OH}]^-$) are optimized using a selected level of theory (e.g., B3LYP) and

basis set (e.g., 6-311+G(d,p)).

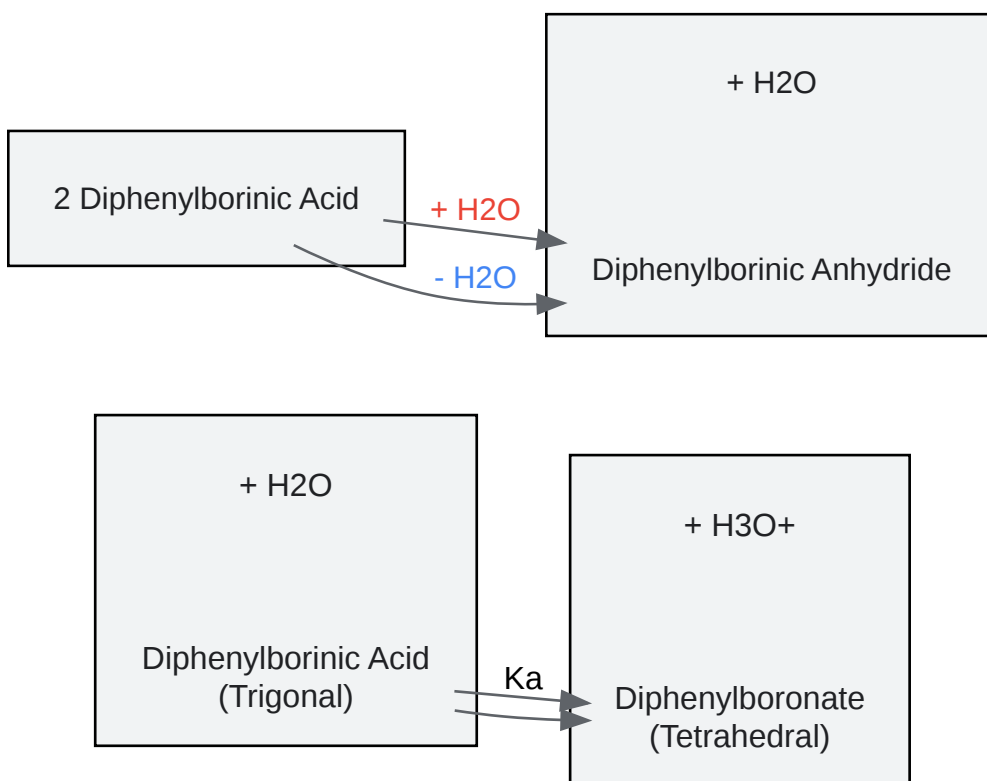
- **Frequency Calculation:** Vibrational frequency calculations are performed on the optimized structures to confirm they are true energy minima and to obtain thermal corrections to the enthalpy.
- **Enthalpy Calculation:** The total electronic energies and thermal corrections are used to calculate the enthalpies of both species.
- **FIA Calculation:** The FIA is calculated as the negative of the reaction enthalpy: $\text{FIA} = -[\Delta H([\text{Ph}_2\text{B}(\text{F})\text{OH}]^-) - (\Delta H(\text{Ph}_2\text{BOH}) + \Delta H(\text{F}^-))]$

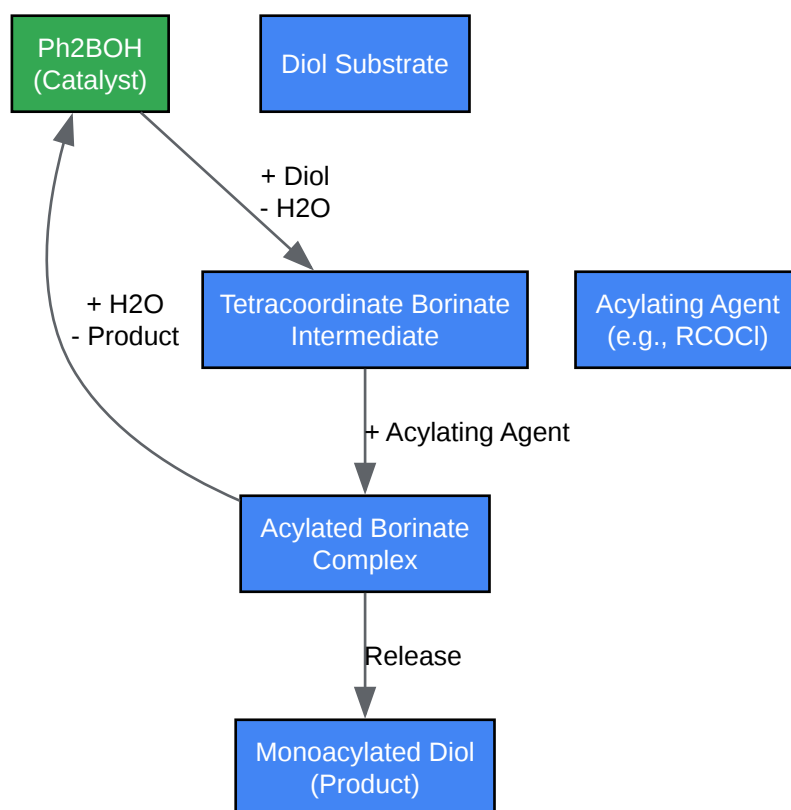
Chemical Equilibria and Catalytic Cycles

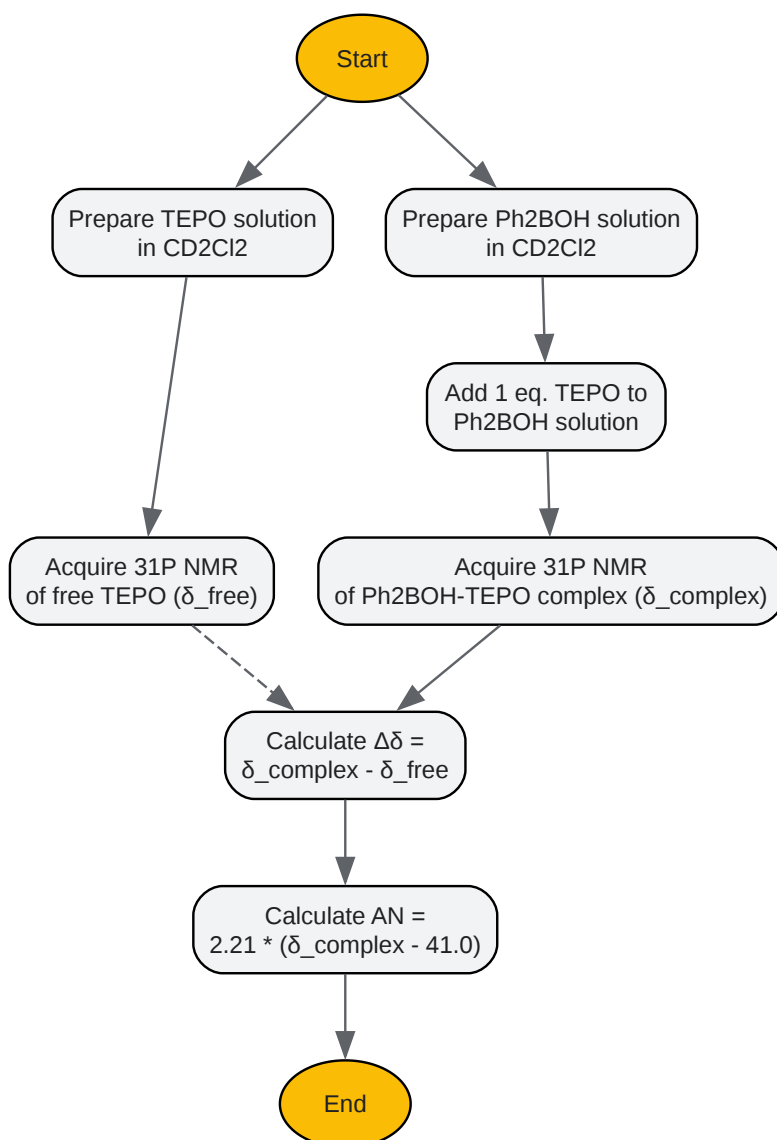
The Lewis acidity of **diphenylborinic acid** is manifested in its chemical behavior, including its equilibrium with its anhydride and its role in catalysis.

Equilibrium with Diphenylborinic Anhydride

Like many boronic and borinic acids, **diphenylborinic acid** can undergo dehydration to form its corresponding anhydride, 1,1,3,3-tetraphenyldiboroxane.^{[16][17]} This is a reversible equilibrium that can be influenced by the presence of water.







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